

Tetraiodopyrrole: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodol

Cat. No.: B189636

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. Tetraiodopyrrole is a chemical compound with hazardous properties and should only be handled by qualified individuals in a controlled laboratory setting. All users must consult the primary Safety Data Sheet (SDS) for this compound and adhere to all institutional and regulatory safety protocols.

Executive Summary

Tetraiodopyrrole is a halogenated heterocyclic compound with applications in organic synthesis and materials science. Due to the presence of iodine atoms, this compound presents specific health and safety concerns that necessitate careful handling and a thorough understanding of its hazard profile. This guide provides a comprehensive overview of the known safety information, handling precautions, emergency procedures, and disposal methods for tetraiodopyrrole. While quantitative toxicological data is limited, this document compiles available information to promote safe laboratory practices.

Hazard Identification and Classification

Tetraiodopyrrole is classified as a hazardous substance. The primary hazards, as identified by GHS classifications found in safety data sheets, are outlined below.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the appendices. Key precautions include avoiding contact with skin and eyes, preventing inhalation of dust or vapors, and ensuring adequate ventilation.

Quantitative Data Summary

A thorough review of available literature and safety data reveals a lack of specific quantitative toxicological data for tetraiodopyrrole. The following table summarizes the available physical and chemical data, alongside the noted absence of key toxicological metrics.

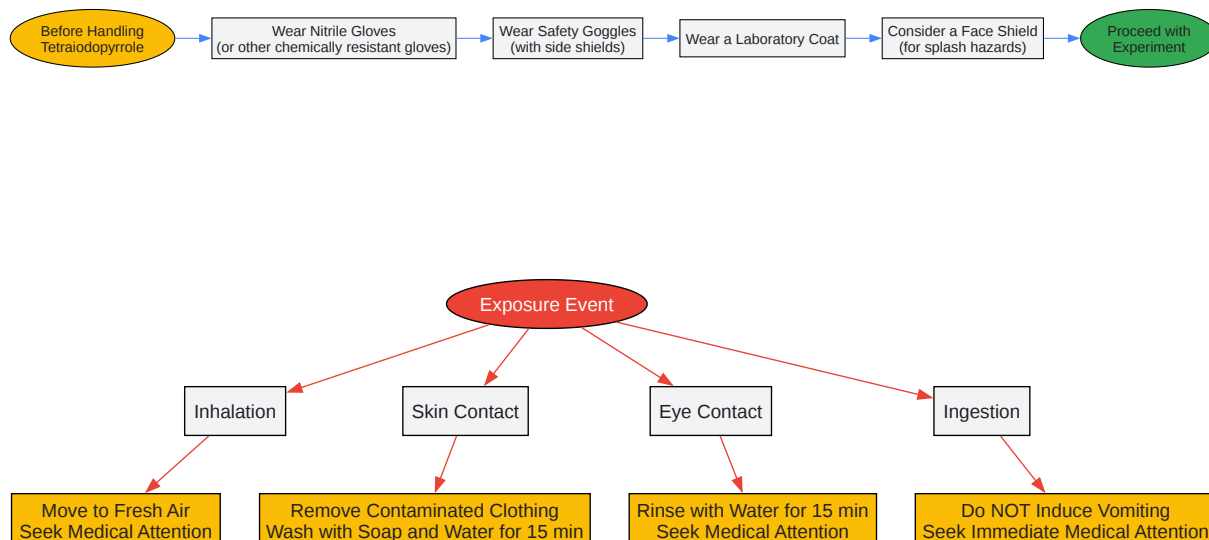
Parameter	Value	Source/Notes
Physical State	Solid	General observation
Molecular Formula	C ₄ HI ₄ N	-
Molecular Weight	570.68 g/mol	-
Melting Point	~150 °C (302 °F)	Rough estimate
Boiling Point	512.5 °C (954.5 °F) at 760 mmHg	Estimated
Decomposition Temp.	Begins > 250 °C; Max > 320 °C	Based on similar compounds
Oral LD50 (Rat)	Data not available	-
Dermal LD50	Data not available	-
Inhalation LC50	Data not available	-
Permissible Exposure Limit (PEL)	Not established	-
Occupational Exposure Limit (OEL)	Not established	-

Experimental Protocols and Handling Procedures

Due to the hazardous nature of tetraiodopyrrole, all work should be conducted in a well-ventilated chemical fume hood. The following are generalized experimental protocols that emphasize safety.

Personal Protective Equipment (PPE)

A standard PPE protocol for handling tetraiodopyrrole is essential.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Tetraiodopyrrole: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189636#safety-and-handling-precautions-for-tetraiodopyrrole\]](https://www.benchchem.com/product/b189636#safety-and-handling-precautions-for-tetraiodopyrrole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com